

Application of SRI-011381 in Alzheimer's Disease Research Models

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Compound of Interest

Compound Name: SRI-011381

Cat. No.: B610986

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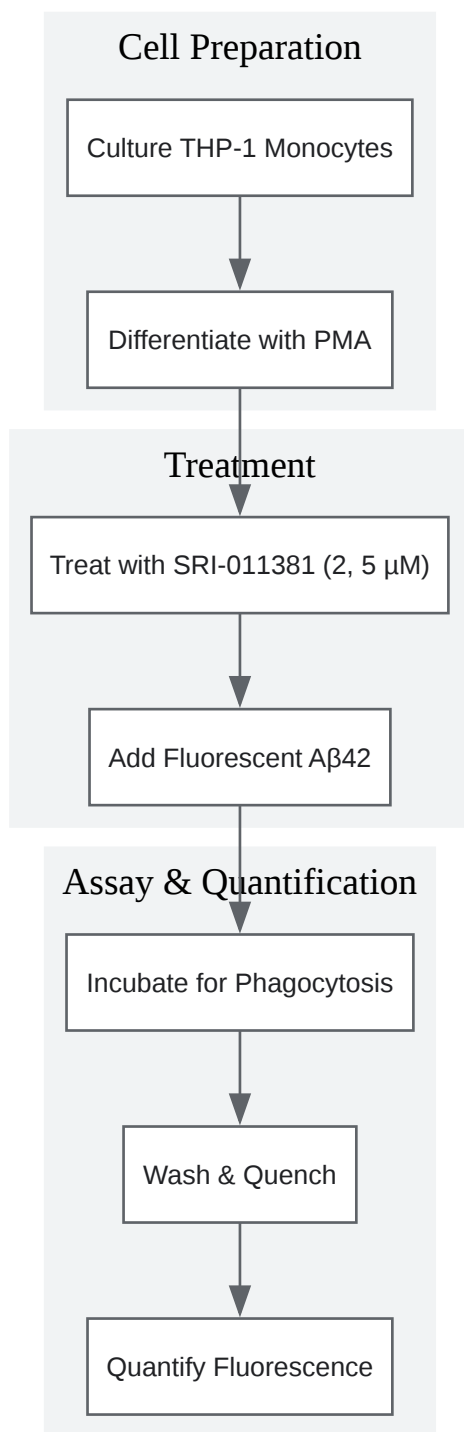
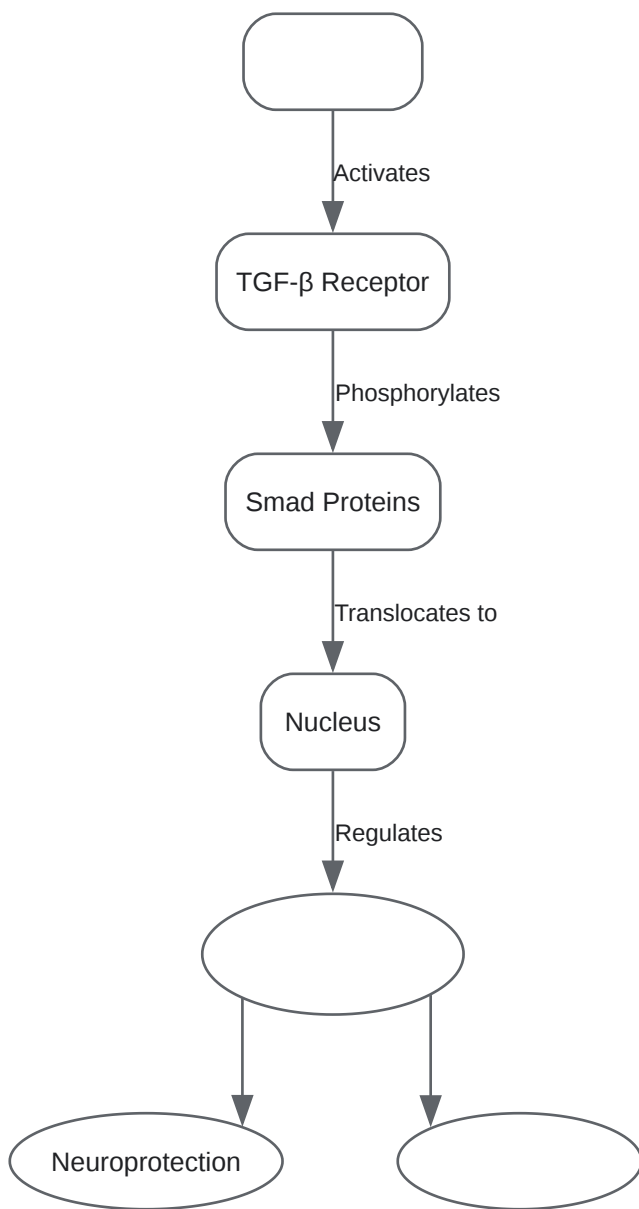
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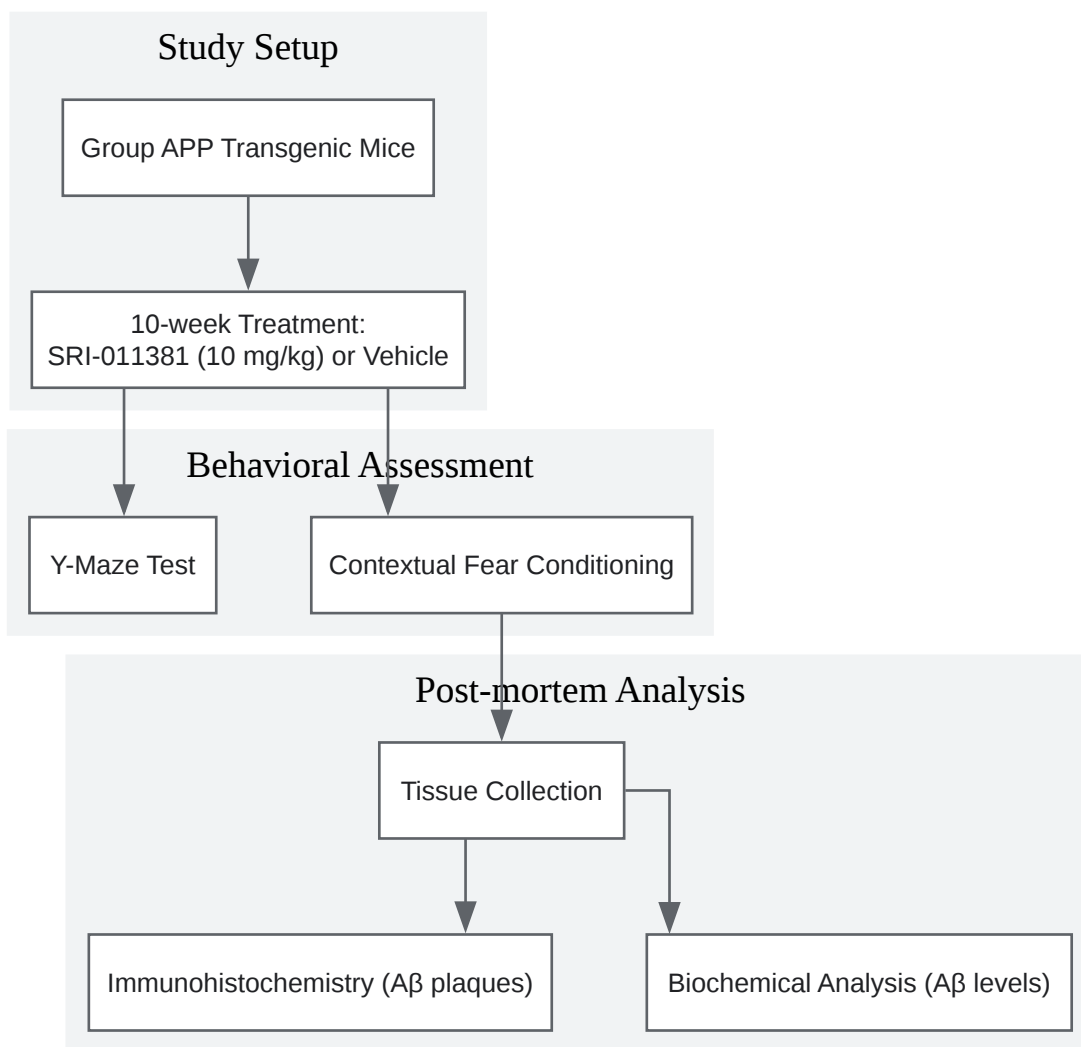
Introduction

SRI-011381, also known as C381, is a novel small molecule agonist of the Transforming Growth Factor-beta (TGF- β) signaling pathway.[1][2][3] The dysregulation of TGF- β signaling has been implicated in the pathogenesis of Alzheimer's disease (AD), contributing to both amyloid- β (A β) accumulation and neurodegeneration. **SRI-011381** offers a valuable research tool to investigate the therapeutic potential of augmenting TGF- β signaling in various AD models. This compound has demonstrated neuroprotective effects, including the promotion of fibrillar A β clearance by macrophages and the reduction of neurodegeneration in transgenic mouse models of AD.[1] **SRI-011381** is orally bioavailable and brain-penetrant, making it suitable for both in vitro and in vivo studies.

Mechanism of Action

SRI-011381 functions as an agonist of the TGF- β signaling pathway, which plays a crucial role in regulating immune responses, neuronal survival, and tissue repair. In the context of Alzheimer's disease, activation of this pathway can lead to several beneficial effects. Notably, **SRI-011381** has been shown to physically target the lysosome, promoting its acidification and enhancing the breakdown of lysosomal cargo.[2] This mechanism is particularly relevant to the clearance of aggregated proteins such as A β . By stimulating the TGF- β /Smad pathway, **SRI-011381** can modulate the activity of microglia and macrophages, enhancing their phagocytic capacity for A β . [4]





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References

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- 2. protocols.io [protocols.io]

- 3. Assessing Spatial Working Memory Using the Spontaneous Alternation Y-maze Test in Aged Male Mice - PMC [pmc.ncbi.nlm.nih.gov]
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